

Comprehensive Safety and Handling Guide for 2,3,6-Trifluorobenzonitrile

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Compound of Interest

Compound Name: 2,3,6-Trifluorobenzonitrile

Cat. No.: B163352

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This guide provides essential procedural information for the safe handling, use, and disposal of **2,3,6-Trifluorobenzonitrile** (CAS No. 136514-17-5) in a laboratory setting. Adherence to these protocols is critical to ensure the safety of researchers and protect the integrity of experimental work.

Hazard Identification and Summary

2,3,6-Trifluorobenzonitrile is a hazardous substance that requires careful handling. The primary hazards are summarized below.

GHS Hazard Statements:

- H302: Harmful if swallowed.[1]
- H312: Harmful in contact with skin.[1]
- H332: Harmful if inhaled.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Due to these hazards, all handling procedures must be conducted with appropriate engineering controls and personal protective equipment.

Physical and Chemical Properties

A summary of the key quantitative data for **2,3,6-Trifluorobenzonitrile** is provided in the table below.

Property	Value
CAS Number	136514-17-5[2]
Molecular Formula	F ₃ C ₆ H ₂ CN
Molecular Weight	157.09 g/mol [2]
Form	Liquid[2]
Density	1.359 g/mL at 25 °C[2]
Flash Point	79 °C (174.2 °F) - closed cup[2]
Refractive Index	n _{20/D} 1.4706[2]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2,3,6-Trifluorobenzonitrile**.

Protection Type	Minimum Specification	Rationale
Eye/Face Protection	Chemical safety goggles or face shield.	Protects against splashes and vapors causing serious eye irritation.[1][2]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	Prevents skin contact, as the substance is harmful and causes irritation.[1][2][3]
Respiratory Protection	Use only in a well-ventilated area, preferably a chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with an appropriate filter (e.g., Type ABEK (EN14387)) is required. [2][4]	Protects against inhalation of harmful vapors that can cause respiratory irritation.[1][4]
Skin and Body Protection	Laboratory coat. Closed-toe shoes. Additional protective clothing may be required for large quantities.	Minimizes the risk of accidental skin exposure.[3][4]

Operational Plan: Handling and Storage

Engineering Controls:

- Always handle **2,3,6-Trifluorobenzonitrile** inside a certified chemical fume hood to minimize inhalation exposure.[1]
- Ensure a safety shower and eyewash station are readily accessible and operational.[3]

Handling Protocol:

- Preparation: Before handling, ensure all required PPE is correctly worn. Prepare all necessary equipment and reagents within the fume hood.

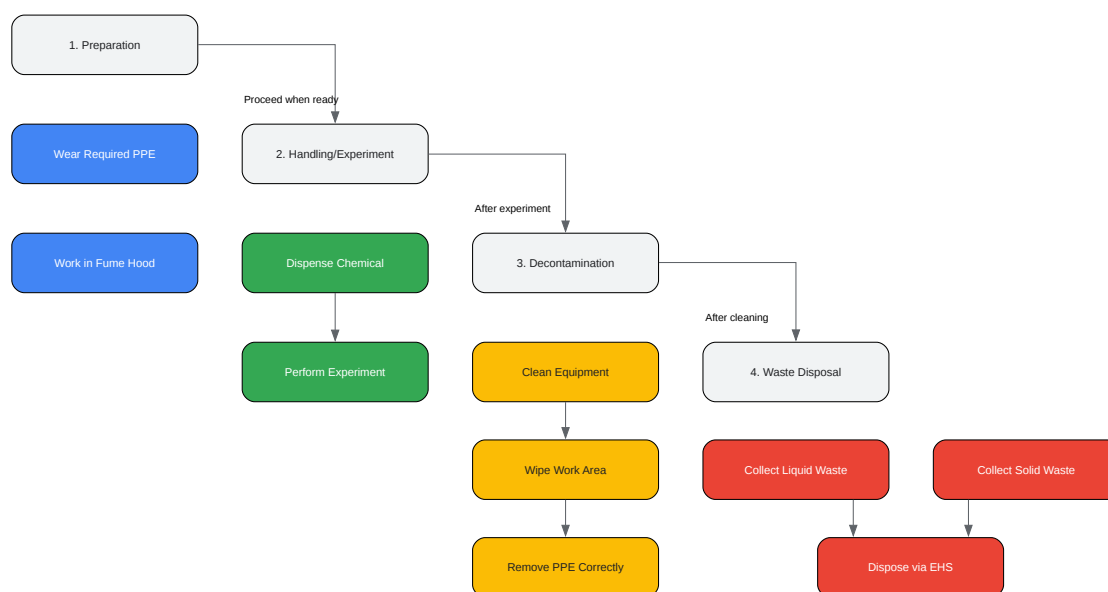
- Dispensing: Dispense the liquid carefully to avoid splashing. Use appropriate tools such as a calibrated pipette or syringe.
- During Use: Keep the container tightly closed when not in use.[5][6] Avoid contact with skin, eyes, and clothing.[1]
- Post-Handling: After handling, wash hands thoroughly with soap and water.[4][7]
Decontaminate all work surfaces and equipment.

Storage Protocol:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.[5]
- Keep containers tightly sealed and store locked up.[4][5]
- The storage class for this chemical is 10 - Combustible liquids.[2]

Emergency and First Aid Procedures

Experimental Workflow for Handling 2,3,6-Trifluorobenzonitrile



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Caption: Workflow for handling **2,3,6-Trifluorobenzonitrile**.

Emergency Situation	First Aid Response
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. [1] [5]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation occurs. [1] [4] [5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1] [4] [5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [7]
Accidental Spill	Evacuate the area. Ensure adequate ventilation. Wear full PPE. Absorb the spill with an inert material (e.g., sand, vermiculite) and collect it in a suitable, closed container for disposal. [1] [5]

Disposal Plan

Waste Characterization:

- Unused **2,3,6-Trifluorobenzonitrile** and any materials contaminated with it (e.g., absorbent materials, gloves, pipette tips) must be treated as hazardous waste.

Disposal Protocol:

- Segregation: Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.

- Containment: Collect all waste in a clearly labeled, sealed, and chemically compatible container.[1][5]
- Labeling: Label the waste container with "Hazardous Waste" and the full chemical name: "2,3,6-Trifluorobenzonitrile".
- Final Disposal: Dispose of the waste through your institution's authorized hazardous waste disposal program.[4][5] Do not pour down the drain.[1]

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